N,N-Dimethylallylamine: A Comprehensive Technical Guide on its Discovery, Synthesis, and Applications

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Compound of Interest

Compound Name:	*N,N-Dimethylallylamine*
CAS No.:	*2155-94-4*
Cat. No.:	*B1213430*

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Abstract

N,N-Dimethylallylamine (DMAA) is a versatile tertiary amine that has carved a significant niche in the landscape of organic synthesis and materials science. First synthesized in the mid-20th century, its unique combination of a nucleophilic dimethylamino group and a reactive allyl moiety has made it a valuable building block in a multitude of applications, ranging from the synthesis of pharmaceuticals and agrochemicals to the development of functional polymers for advanced drug delivery systems. This in-depth technical guide provides a comprehensive overview of the discovery and historical context of **N,N-Dimethylallylamine**, a detailed exploration of its synthetic methodologies from classical to contemporary approaches, and a thorough discussion of its diverse applications, with a particular focus on its role in drug development and polymer chemistry. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering both foundational knowledge and practical insights into the utility of this important chemical intermediate.

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Discovery and Historical Context

N,N-Dimethylallylamine first emerged in the mid-20th century, a period of intense investigation into the synthesis and application of alkylated amines for a wide array of industrial and pharmaceutical purposes.[1] While there is no single individual credited with its discovery, its preparation arose from the systematic exploration of nucleophilic substitution reactions to create novel tertiary amines. The primary and most enduring method for its synthesis involves the alkylation of dimethylamine with an allyl halide, typically allyl chloride, in the presence of a base.[1] This straightforward and efficient reaction provided chemists with a reliable source of **N,N-Dimethylallylamine**, paving the way for the exploration of its chemical reactivity and potential applications.

The scientific landscape of the mid-20th century was characterized by a burgeoning petrochemical industry, which made key precursors like allyl chloride and dimethylamine readily available. This accessibility, coupled with the growing demand for novel organic compounds in various sectors, fueled the investigation of molecules like **N,N-Dimethylallylamine**. Its initial applications were likely in the production of surfactants, corrosion inhibitors, and as an intermediate for quaternary ammonium compounds, which were gaining prominence as disinfectants and fabric softeners.[1]

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **N,N-Dimethylallylamine** is essential for its safe handling, storage, and effective utilization in chemical synthesis.

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Property	Value	Source
Molecular Formula	$C_5H_{11}N$	[2]
Molecular Weight	85.15 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Fishy, ammonia-like	[1]
Boiling Point	62-63 °C	[3]
Density	0.719 g/mL at 20 °C	[3]
Solubility	Limited miscibility with water; soluble in common organic solvents (ethanol, ether, chloroform)	[1]
Flash Point	-8 °C	[4]
CAS Number	2155-94-4	[2]

Evolution of Synthetic Methodologies

The synthesis of **N,N-Dimethylallylamine** has evolved from its initial discovery, with advancements aimed at improving yield, purity, and process efficiency, particularly on an industrial scale.

Classical Synthesis: Alkylation of Dimethylamine

The most common and historically significant method for preparing **N,N-Dimethylallylamine** is the nucleophilic substitution reaction between dimethylamine and an allyl halide.[1]

Reaction Workflow:

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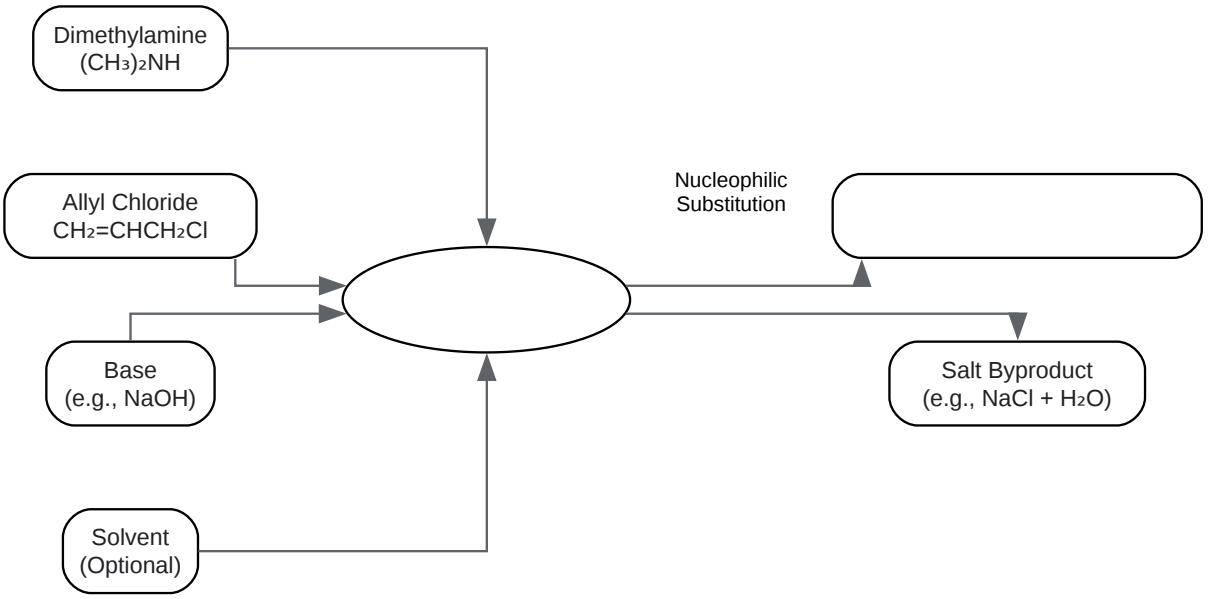

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Figure 1: Classical synthesis of **N,N-Dimethylallylamine**.

Experimental Protocol:

- Reaction Setup: To a reaction vessel equipped with a stirrer, thermometer, and reflux condenser, charge dimethylamine and a suitable solvent (e.g., water or in some cases, the reaction can be run neat).[1]
- Base Addition: Add a stoichiometric amount of a base, such as sodium hydroxide or potassium carbonate, to the reaction mixture.[1]
- Allyl Halide Addition: Slowly add allyl chloride or allyl bromide to the stirred mixture. The reaction is exothermic, and the temperature should be maintained between 40-80 °C.[1]
- Reaction Monitoring: The reaction progress can be monitored by gas chromatography (GC) to determine the consumption of the starting materials.
- Work-up and Purification: After the reaction is complete, the mixture is cooled, and the organic layer is separated from the aqueous layer containing the salt byproduct. The crude **N,N-Dimethylallylamine** is then purified by distillation.

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Modern Synthetic Approaches

While the classical alkylation method remains prevalent, alternative synthetic routes have been developed, offering advantages in terms of atom economy, catalyst efficiency, and substrate scope.

A notable industrial method involves the catalytic hydrogenation of N,N-Dimethylacrylamide.[4] This process typically employs a palladium catalyst under elevated pressure and temperature.[4]

Hydrogenation Workflow:

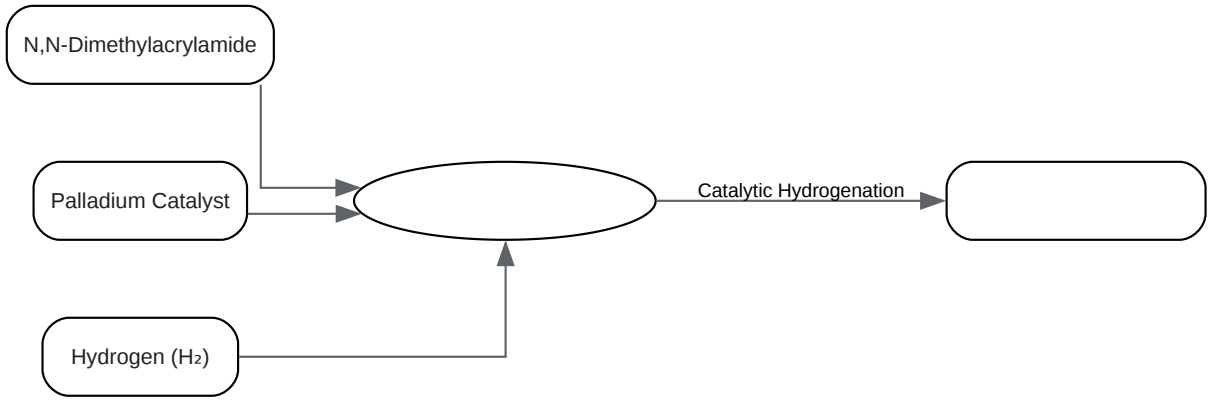

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Figure 2: Catalytic hydrogenation for **N,N-Dimethylallylamine** synthesis.

Experimental Protocol:

- Catalyst Preparation: A slurry of a supported palladium catalyst (e.g., Pd/C) in a suitable solvent is prepared in a high-pressure autoclave.
- Substrate Addition: N,N-Dimethylacrylamide is added to the reactor.
- Hydrogenation: The reactor is sealed, purged with nitrogen, and then pressurized with hydrogen gas. The reaction mixture is heated and stirred until the theoretical amount of hydrogen is consumed.

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- Catalyst Removal and Product Isolation: After cooling and depressurizing the reactor, the catalyst is removed by filtration. The solvent is then removed under reduced pressure, and the resulting **N,N-Dimethylallylamine** is purified by distillation.

Reductive amination offers a versatile one-pot method for the synthesis of amines. While not as common for the large-scale production of **N,N-Dimethylallylamine**, it represents an important synthetic strategy. This would typically involve the reaction of acrolein with dimethylamine in the presence of a reducing agent.

Applications in Organic Synthesis and Drug Development

N,N-Dimethylallylamine serves as a crucial intermediate in the synthesis of a wide range of organic molecules, particularly in the pharmaceutical and agrochemical industries.[3][4]

Synthesis of Allylamine Antifungal Agents

A prominent application of **N,N-Dimethylallylamine** is in the synthesis of allylamine antifungal drugs, such as Naftifine and Butenafine.[5][6] These drugs function by inhibiting squalene epoxidase, a key enzyme in the fungal ergosterol biosynthesis pathway.

Retrosynthetic Analysis of Naftifine:

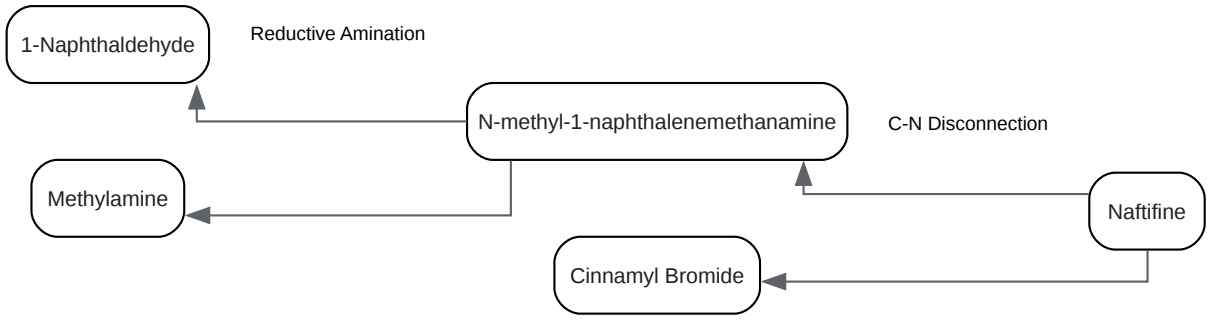

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Figure 3: Retrosynthesis of the antifungal drug Naftifine.

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While the direct precursor to Naftifine is N-methyl-1-naphthalenemethanamine, the allylamine moiety is a key structural feature of this class of antifungals, and **N,N-Dimethylallylamine** is a representative and readily available allylamine used in the development and synthesis of related structures.[5] The synthesis of Butenafine, another allylamine antifungal, also involves the formation of a tertiary amine structure where an N-methyl group is present.[6]

Intermediate for Quaternary Ammonium Compounds

The tertiary amine functionality of **N,N-Dimethylallylamine** makes it an excellent precursor for the synthesis of quaternary ammonium compounds. These salts have a broad spectrum of applications, including as phase-transfer catalysts, surfactants, and antimicrobial agents.[4]

N,N-Dimethylallylamine in Polymer Chemistry

N,N-Dimethylallylamine is a valuable monomer for the synthesis of functional polymers through various polymerization techniques, most notably radical and cationic polymerization.[7][8] The resulting polymers, poly(**N,N-dimethylallylamine**) and its copolymers, possess unique properties that make them attractive for a range of applications, especially in the biomedical field.[7]

Radical Polymerization

The radical polymerization of **N,N-Dimethylallylamine**, typically as its hydrochloride salt, is a common method to produce water-soluble cationic polymers.[7][8]

Radical Polymerization Workflow:

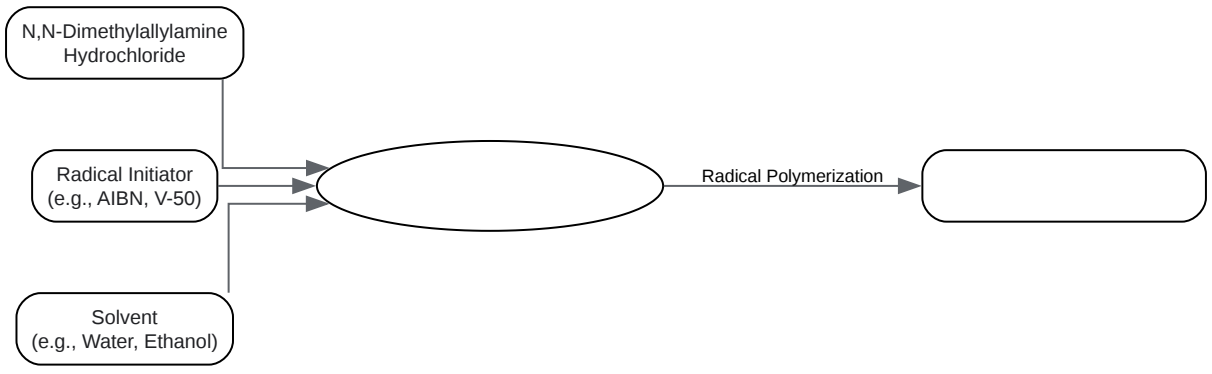

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Figure 4: Radical polymerization of **N,N-Dimethylallylamine** hydrochloride.

Experimental Protocol: Radical Homopolymerization of **N,N-Dimethylallylamine** Hydrochloride[7]

- Solution Preparation: Prepare a solution of **N,N-dimethylallylamine** hydrochloride in a suitable solvent, such as ethanol or water, at the desired concentration (e.g., 70% by weight).[7]
- Degassing: Transfer the solution to a reaction vessel equipped with a magnetic stirrer, condenser, and a nitrogen inlet. Degas the solution by bubbling nitrogen through it for at least 30 minutes to remove dissolved oxygen.[7]
- Initiator Addition: Add a radical initiator, such as 2,2'-azobis(2-methylpropionamidine) dihydrochloride (V-50), to the reaction mixture.
- Polymerization: Heat the reaction mixture to the desired temperature (e.g., 60°C) under a nitrogen atmosphere and allow the polymerization to proceed for the desired time.[7]
- Polymer Isolation: Precipitate the polymer by slowly adding the reaction mixture to a large excess of a non-solvent, such as acetone, with vigorous stirring.
- Purification and Drying: Collect the precipitated polymer by filtration, wash it with fresh non-solvent, and dry it under vacuum to a constant weight.

Cationic Polymerization

The electron-donating nature of the nitrogen atom in **N,N-Dimethylallylamine** makes it a suitable monomer for cationic polymerization, leading to the formation of polymers with a polycationic backbone.

Properties and Applications of Poly(N,N-dimethylallylamine)

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Polymers derived from **N,N-Dimethylallylamine** are particularly interesting for biomedical applications due to their cationic nature, which allows them to interact with negatively charged biomolecules such as DNA and siRNA. This property makes them promising candidates as non-viral vectors for gene delivery. Furthermore, the dimethylamino groups impart a pH-responsive character to the polymers, enabling the design of "smart" drug delivery systems that can release their therapeutic cargo in response to specific physiological pH changes, such as those found in tumor microenvironments or endosomal compartments.[7]

Safety and Handling

N,N-Dimethylallylamine is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is irritating to the eyes, respiratory system, and skin.[1] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Store in a cool, dry, and well-ventilated area away from sources of ignition.

Conclusion

Since its first synthesis in the mid-20th century, **N,N-Dimethylallylamine** has proven to be a chemical intermediate of significant value. Its straightforward synthesis, coupled with the dual reactivity of its functional groups, has cemented its role in the production of a diverse range of commercially important compounds, from pharmaceuticals to specialty polymers. The ongoing research into the applications of its polymeric derivatives, particularly in the realm of stimuli-responsive materials for drug delivery, ensures that **N,N-Dimethylallylamine** will continue to be a molecule of great interest to the scientific and industrial communities. As synthetic methodologies become more sophisticated and the demand for functional materials grows, the full potential of this versatile tertiary amine is yet to be realized.

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